

"Disperse Orange 62" history and development as a disperse dye

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Compound of Interest

Compound Name: Disperse orange 62

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An In-depth Technical Guide to **Disperse Orange 62**

Introduction

Disperse Orange 62, also known by its Colour Index name C.I. 11239, is a monoazo disperse dye.[1] Disperse dyes are a class of synthetic dyes with low water solubility, applied in aqueous dispersion for coloring hydrophobic fibers like polyester, cellulose acetate, and acrylic.[2][3][4] They are non-ionic molecules that can exist in a finely dispersed state in the dye bath with the aid of dispersing agents.[4] The application of these dyes typically occurs at high temperatures, which facilitates the diffusion of the dye molecules into the fiber structure.[3][5] This guide provides a comprehensive technical overview of **Disperse Orange 62**, covering its history, chemical properties, synthesis, application, and toxicological profile, with a focus on aspects relevant to researchers and scientists.

History and Development

The development of disperse dyes is intrinsically linked to the advent of synthetic hydrophobic fibers. The first disperse dyes were developed in 1922 by the Baden Aniline Soda Company in Germany for dyeing cellulose acetate fibers.[4][6] The growth of the polyester fiber industry after the 1950s led to a rapid expansion in the development and production of disperse dyes, establishing them as a major class in the dye industry.[4][6]

While a specific, detailed historical timeline for the development of **Disperse Orange 62** is not readily available in the public domain, its development falls within this broader context of the

expansion of the disperse dye market for polyester and other synthetic fibers.

Chemical Properties and Structure

Disperse Orange 62 is characterized as a single azo dye.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
C.I. Name	Disperse Orange 62	[1]
C.I. Number	11239	[1]
CAS Number	58051-95-9	[1]
Molecular Formula	C ₂₅ H ₂₁ Cl ₂ N ₅ O ₄	[1]
Molecular Weight	526.37 g/mol	[1]
Appearance	Orange grain/powder	[7]
Solubility	Insoluble in water	[8]

Synthesis and Manufacturing

The synthesis of **Disperse Orange 62** involves a diazotization and coupling reaction, a common method for producing azo dyes.^[1] The manufacturing process can be summarized in the following steps:

- **Diazotization:** 2,6-Dichloro-4-nitroaniline is diazotized. This involves treating the primary aromatic amine with a source of nitrous acid (e.g., sodium nitrite and a strong acid) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with 2-((2-Cyanoethyl)(phenyl)amino)ethyl benzoate.^[1] This reaction forms the final azo dye molecule.

Caption: Synthesis of **Disperse Orange 62**.

Dyeing Mechanism and Application

Disperse Orange 62 is primarily used for dyeing polyester fibers. The dyeing process typically involves high temperatures (around 130°C) and pressure, or the use of a carrier to swell the fibers and facilitate dye uptake.[5] The general mechanism of disperse dyeing can be outlined as follows:

- Dispersion: The dye is dispersed in the aqueous dye bath with the help of dispersing agents.
- Adsorption: The dispersed dye particles are adsorbed onto the surface of the fiber.
- Diffusion: At elevated temperatures, the dye molecules diffuse from the fiber surface into the amorphous regions of the polymer.
- Fixation: Upon cooling, the dye molecules are trapped within the fiber, resulting in a colored material with good fastness properties.

Caption: General Disperse Dyeing Mechanism.

Performance and Fastness Properties

The performance of a dye is evaluated based on its fastness properties, which indicate the resistance of the color to various environmental factors. The fastness properties of **Disperse Orange 62** are summarized below.

Fastness Property	Test Method	Rating	Reference
Light (Xenon)	ISO 105-B02	6-7	[7]
Washing	ISO 105-C03	4-5	[7]
Sublimation	ISO 105-P01	5	[7]
Rubbing (Wet)	ISO 105-X12	4	[7]
Rubbing (Dry)	ISO 105-X12	4	[7]
Perspiration	AATCC	Fading: 5, Staining: 5	[1]
Ironing	AATCC	4	[1]

Note: Fastness ratings are typically on a scale of 1 to 5 (or 1 to 8 for light fastness), with higher numbers indicating better fastness.

Analytical Methods

The analysis of **Disperse Orange 62** in textiles and environmental samples is crucial for quality control and regulatory compliance. Common analytical techniques include:

- High-Performance Liquid Chromatography (HPLC): Often coupled with UV-Vis or mass spectrometry (MS) detection, HPLC is a standard method for the separation and quantification of disperse dyes.[9][10]
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique can be used for the analysis of disperse dyes, sometimes after a derivatization step.[11]
- Thin Layer Chromatography (TLC): A simpler chromatographic technique used for the qualitative identification of dyes.[9]
- Spectrophotometry: UV-Visible spectrophotometry can be used for the quantification of the dye in solution.
- Cyclic Voltammetry: This electrochemical method has been used to study the reduction of **Disperse Orange 62**, which is relevant for understanding its degradation.[12]

Toxicology and Environmental Impact

The toxicological and environmental aspects of disperse dyes are of significant concern, particularly for a scientific audience.

Toxicology:

- Skin Sensitization: Some disperse dyes are known to be contact allergens, causing skin sensitization and dermatitis in susceptible individuals when they come into contact with dyed textiles.[13][14][15] While specific data on **Disperse Orange 62** is limited in the search results, the general class of disperse dyes has been implicated in such reactions.
- Mutagenicity and Carcinogenicity: Azo dyes, including some disperse dyes, can be reduced to form aromatic amines, some of which are known or suspected carcinogens.[15][16] The

potential for mutagenic and genotoxic effects of azobenzene disperse dyes has been noted.
[16]

Environmental Impact:

- **Wastewater Contamination:** A significant portion of disperse dyes used in the dyeing process may not fix to the fiber and is released into wastewater.[17][18] The complex aromatic structure of these dyes makes them resistant to biodegradation, leading to their persistence in the environment.[13][18]
- **Ecotoxicity:** The presence of disperse dyes in aquatic environments can be harmful to aquatic life.[13][19] They can reduce light penetration in water, affecting photosynthesis, and some dyes and their breakdown products can be toxic to aquatic organisms.[18][19]

Experimental Protocols

High-Temperature Disperse Dyeing of Polyester

Objective: To dye a polyester fabric sample with **Disperse Orange 62** using a high-temperature dyeing method.

Materials and Equipment:

- Polyester fabric sample
- **Disperse Orange 62**
- Dispersing agent
- Acetic acid
- High-temperature, high-pressure dyeing machine
- Beakers, graduated cylinders, and a balance

Procedure:

- Prepare a dye bath containing **Disperse Orange 62** (e.g., 1% on weight of fabric), a dispersing agent (e.g., 1 g/L), and acetic acid to adjust the pH to 4-5.

- Introduce the polyester fabric sample into the dye bath at room temperature.
- Raise the temperature of the dye bath to 130°C at a rate of 2°C/minute.
- Maintain the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.
- Cool the dye bath to 70°C.
- Rinse the dyed fabric with hot and then cold water.
- Perform a reduction clearing step by treating the fabric with a solution of sodium hydrosulfite and sodium hydroxide at 70°C for 15 minutes to remove unfixed surface dye.
- Rinse the fabric thoroughly and allow it to dry.

Extraction of Disperse Orange 62 from Polyester Fabric for Analysis

Objective: To extract **Disperse Orange 62** from a dyed polyester fabric for subsequent analysis by HPLC.

Materials and Equipment:

- Dyed polyester fabric sample
- Chlorobenzene (or another suitable solvent like dimethylformamide)
- Soxhlet extraction apparatus or an ultrasonic bath
- Rotary evaporator
- Volumetric flask
- HPLC system

Procedure:

- Cut a small, weighed piece of the dyed polyester fabric into small pieces.

- Place the fabric pieces in the thimble of a Soxhlet extractor.
- Add chlorobenzene to the boiling flask and perform the extraction for several hours.
- Alternatively, place the fabric pieces in a flask with a known volume of solvent and sonicate in an ultrasonic bath at an elevated temperature (e.g., 50°C) for a specified time (e.g., 15 minutes).[9]
- After extraction, concentrate the solvent using a rotary evaporator.
- Dissolve the residue in a suitable solvent (e.g., methanol) and transfer it to a volumetric flask.
- Dilute to the mark with the solvent.
- Filter the solution through a syringe filter before injecting it into the HPLC system.

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